

"Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate" literature review

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Compound of Interest

Compound Name: Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate

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An In-Depth Technical Guide to Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate

Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate is a heterocyclic compound that serves as a significant building block in the realms of medicinal chemistry and drug discovery.^[1] Its structure, which incorporates both a thiophene and an isoxazole ring, makes it a valuable scaffold for developing novel therapeutic agents.^[2] Research has highlighted that the inclusion of a thiophene moiety can enhance the pharmacological potential of the isoxazole core, particularly in the development of antimicrobial and anticancer agents.^{[2][3][4]} This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, biological activities, and experimental protocols for its evaluation.

Physicochemical Properties

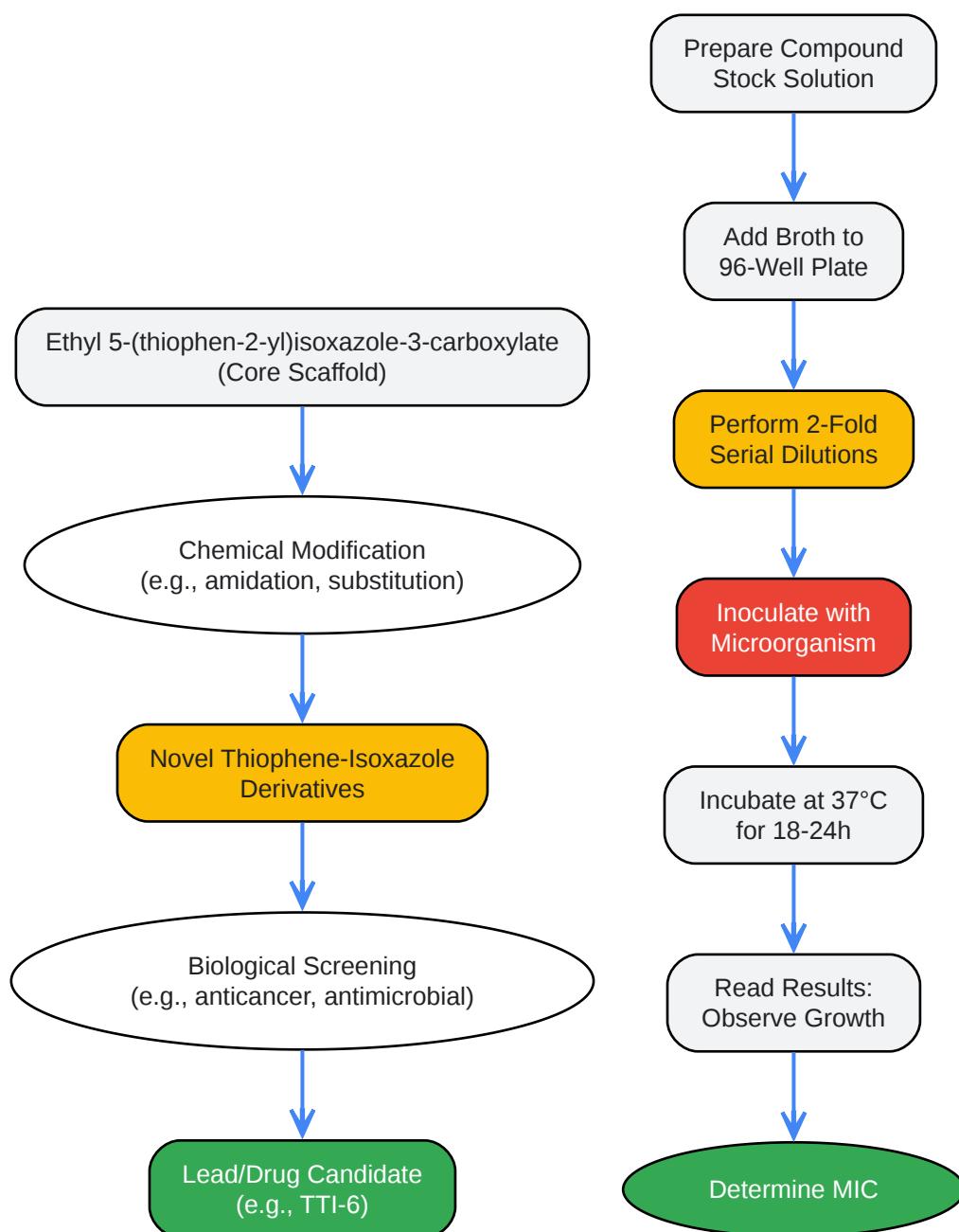
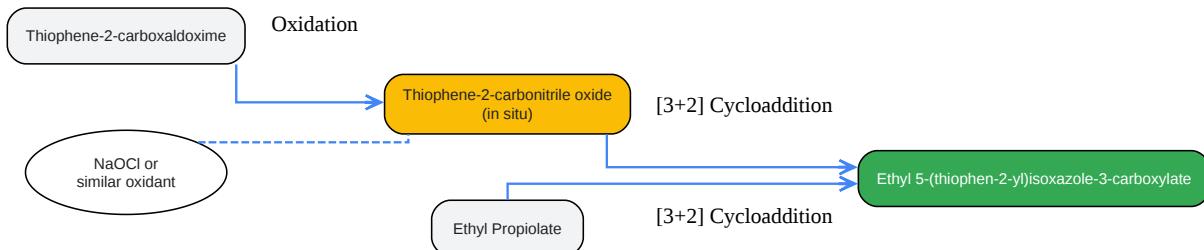
Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate is commercially available and is utilized as a reagent in organic synthesis.^[1] Its key identifying and physical properties are summarized below.

Property	Value	Reference
CAS Number	90924-54-2	[5]
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[1] [5]
Molecular Weight	223.25 g/mol	[1] [5]
Appearance	White to Orange to Green powder to crystal	
Melting Point	48-51 °C	[5]
SMILES	CCOC(=O)C1=NOC(=C1)C2=CC=CS2	[5]
InChIKey	YPIUQIUZEYMWAX- UHFFFAOYAS	[5]

Synthesis and Reaction Mechanisms

The primary method for synthesizing the isoxazole ring system is through a 1,3-dipolar cycloaddition reaction.[\[6\]](#)[\[7\]](#)[\[8\]](#) This reaction typically involves the *in situ* generation of a nitrile oxide from an aldoxime, which then reacts with an alkyne (a dipolarophile) to form the five-membered isoxazole ring.[\[8\]](#)[\[9\]](#)[\[10\]](#)

For the synthesis of **ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate**, the key precursors are thiophene-2-carboxaldoxime (to generate thiophene-2-carbonitrile oxide) and ethyl propiolate.



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References

- 1. bocsci.com [bocsci.com]
- 2. benchchem.com [benchchem.com]
- 3. The In Vitro Impact of Isoxazole Derivatives on Pathogenic Biofilm and Cytotoxicity of Fibroblast Cell Line - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 5-(Thiophen-2-yl)isoxazoles as novel anti-breast cancer agents targeting ER α : synthesis, in vitro biological evaluation, in silico studies, and molecular dynamics simulation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. (5-(Thiophen-2-yl)isoxazol-3-yl)methyl benzo[d]thiazole-2-carboxylate (1207060-30-7) for sale [vulcanchem.com]
- 7. zjms.hmu.edu.krd [zjms.hmu.edu.krd]
- 8. Solid Phase Synthesis of Isoxazole and Isoxazoline-carboxamides via [2+3]-Dipolar Cycloaddition Using Resin-bound Alkynes or Alkenes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Synthesis of a Novel Tetracyclic Isoxazole by Intramolecular Nitrile Oxide Cycloaddition [mdpi.com]
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